

Application Notes and Protocols for Pepsinogen A3 (PGA3) Activity Assay

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Compound of Interest

Compound Name: *Pga3*

Cat. No.: *B15543613*

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Introduction

Pepsinogen A3 (**PGA3**) is a zymogen, an inactive precursor, of the digestive enzyme pepsin A. [1][2][3][4] Secreted by gastric chief cells, **PGA3** undergoes autocatalytic cleavage in an acidic environment to become the active aspartic protease, pepsin A. [2][3][4] Pepsin A plays a crucial role in the digestion of dietary proteins. [2][3][4] Dysregulation of pepsinogen levels has been associated with various gastric diseases, including atrophic gastritis and gastric cancer, making it a significant biomarker and a potential therapeutic target. [1][2][3]

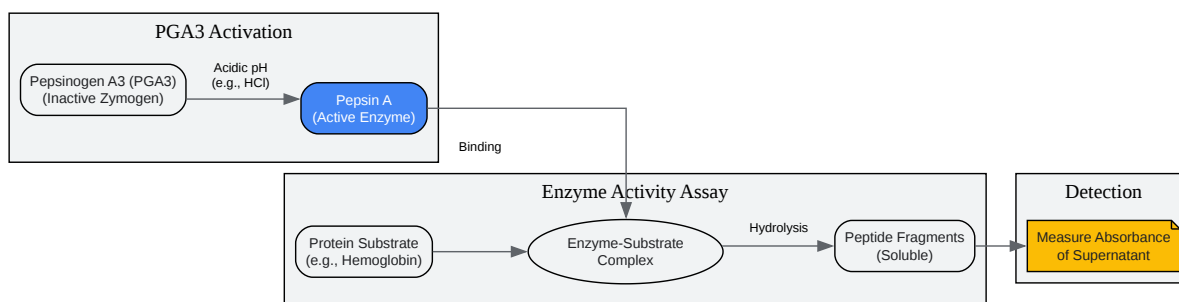
This document provides a detailed protocol for a colorimetric enzyme activity assay to determine the proteolytic activity of pepsin A, the activated form of **PGA3**. The assay is based on the cleavage of a protein substrate, and the subsequent measurement of the resulting peptides.

Principle of the Assay

The activity of pepsin A is determined by measuring its ability to hydrolyze a protein substrate, such as hemoglobin or bovine serum albumin (BSA). The substrate is incubated with the enzyme at an optimal acidic pH. The reaction is then stopped, and the undigested substrate is precipitated. The resulting soluble peptide fragments in the supernatant, which are proportional to the enzyme's activity, are then quantified by measuring their absorbance at a specific wavelength.

Signaling Pathway and Experimental Workflow

The following diagram illustrates the activation of Pepsinogen A3 to Pepsin A and the subsequent enzymatic cleavage of a substrate in the activity assay.



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